

5-Bromo-2,4-dichloropyrimidine physical properties

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Compound of Interest

Compound Name: 5-Bromo-2,4-dichloropyrimidine

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-2,4-dichloropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract: **5-Bromo-2,4-dichloropyrimidine** is a halogenated pyrimidine derivative that serves as a versatile intermediate in the synthesis of a wide range of biologically active molecules, including pharmaceuticals and agrochemicals.[1] Its utility is largely derived from the differential reactivity of its halogen substituents, making it a valuable building block in medicinal chemistry for the development of novel compounds.[1] This document provides a comprehensive overview of the core physical properties of **5-Bromo-2,4-dichloropyrimidine**, detailed experimental protocols for its synthesis and characterization, and a visualization of its synthetic pathway.

Core Physical and Chemical Properties

5-Bromo-2,4-dichloropyrimidine is a compound of significant interest due to its role as a key intermediate in the synthesis of various pharmaceutical agents, including candidates for antiviral and anticancer drugs.[2] It is also utilized in the development of fungicides in the agrochemical sector.[2] The strategic placement of bromine and chlorine atoms on the pyrimidine ring allows for selective functionalization through reactions such as nucleophilic substitution and palladium-catalyzed cross-coupling.[3]

Quantitative Data Summary

The physical properties of **5-Bromo-2,4-dichloropyrimidine** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
IUPAC Name	5-bromo-2,4-dichloropyrimidine	[4]
CAS Number	36082-50-5	[1][2][5]
Molecular Formula	C ₄ HBrCl ₂ N ₂	[1][2][4][5]
Molecular Weight	227.87 g/mol	[1][4][6]
Appearance	White to off-white crystalline powder or colorless to light yellow liquid/low melting solid. [1][2][5]	[1][2][5]
Melting Point	26-30 °C	[1][5][7][8][9][10]
Boiling Point	128 °C at 15 mmHg	[1][7][8][9]
Density	1.781 - 1.82 g/cm ³ at 25 °C	[2][5][7][9][11]
Refractive Index	n _{20/D} 1.603	[1][7][9][12]
Solubility	Soluble in Methanol, DMSO, DMF; slightly soluble in ethanol and chloroform; insoluble in water.[2][12][13]	[2][12][13]
Flash Point	113 °C (235.4 °F) - closed cup	[9]
Vapor Pressure	0.0001 mmHg at 25°C	[11]
Purity	≥97.0% (GC)	[1][9]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **5-Bromo-2,4-dichloropyrimidine** are crucial for its effective use in research and development.

Synthesis from 5-Bromouracil

A common and effective method for synthesizing **5-Bromo-2,4-dichloropyrimidine** is through the reaction of 5-bromouracil with a chlorinating agent such as phosphorus pentachloride (PCl_5) or phosphorus oxychloride (POCl_3).^{[3][14][15]}

Protocol using Phosphorus Pentachloride (PCl_5):^{[7][14]}

- **Reaction Setup:** In a reaction flask equipped with a reflux condenser, combine 5-bromouracil (e.g., 6.0 g, 31.4 mmol) and phosphorus pentachloride (e.g., 16.4 g, 87.9 mmol).^{[7][14]}
- **Solvent Addition:** Add a suitable solvent such as 1,1,2-trichloroethane (50 mL).^{[7][14]}
- **Reflux:** Heat the reaction mixture to reflux. The mixture will typically transform from a suspension to a light yellow, transparent solution.^{[7][14]}
- **Monitoring:** Monitor the reaction's progress using thin-layer chromatography (TLC) until the 5-bromouracil starting material is completely consumed.^{[7][14]}
- **Quenching:** After cooling the reaction mixture to room temperature, carefully and slowly pour it into stirred ice water.^[14] Continue stirring for approximately 1 hour.^[14]
- **Extraction:** Extract the aqueous phase multiple times with dichloromethane (DCM, e.g., 3 x 50 mL).^[14]
- **Drying and Concentration:** Combine the organic layers and dry them over anhydrous magnesium sulfate (MgSO_4).^[14] Remove the solvent by evaporation under reduced pressure to yield the crude product as a light yellow liquid.^[14]
- **Purification:** Purify the crude product using silica gel column chromatography to obtain the final **5-Bromo-2,4-dichloropyrimidine** as a colorless, transparent liquid.^[14]

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-10 mg of purified **5-Bromo-2,4-dichloropyrimidine** in approximately 0.6-0.7 mL of a deuterated solvent, such as Chloroform-d (CDCl_3), in a

standard 5 mm NMR tube.[16][17]

- ^1H NMR Data Acquisition: Acquire the proton NMR spectrum. The chemical shift will be referenced to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).[17]
- ^{13}C NMR Data Acquisition: Acquire the carbon NMR spectrum using a proton-decoupled pulse sequence. The chemical shifts are referenced to the solvent peak (e.g., CDCl_3 at 77.16 ppm).[17]

Melting Point Determination:

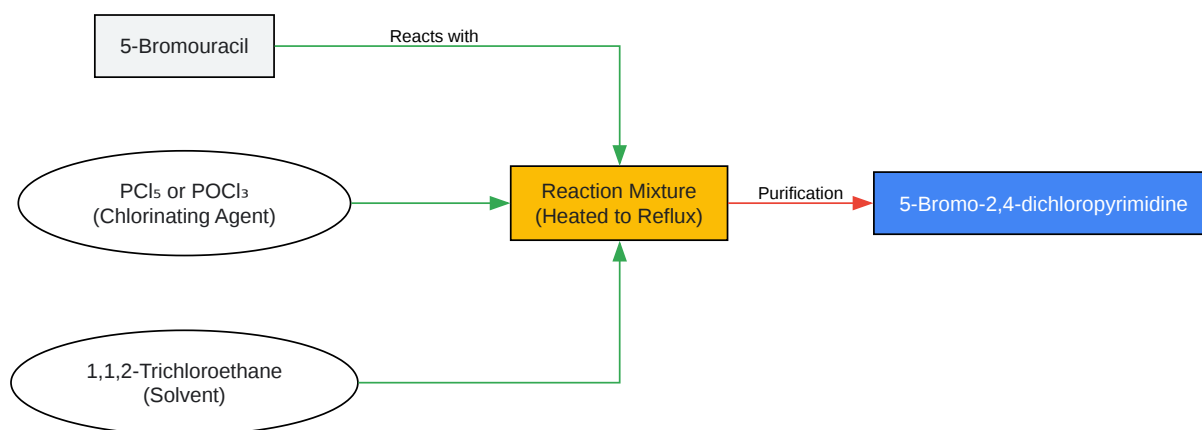
- Sample Preparation: Place a small amount of the solid crystalline sample into a capillary tube.
- Measurement: Use a standard melting point apparatus. Heat the sample slowly (e.g., 1-2 °C per minute) as it approaches the expected melting range.
- Observation: Record the temperature range from the point at which the first drop of liquid appears to when the entire sample has melted.

Logical and Experimental Visualizations

Diagrams are essential for representing complex chemical processes and workflows in a clear and understandable format.

Synthesis Pathway of 5-Bromo-2,4-dichloropyrimidine

The following diagram illustrates the synthetic route from 5-bromouracil to **5-Bromo-2,4-dichloropyrimidine**.

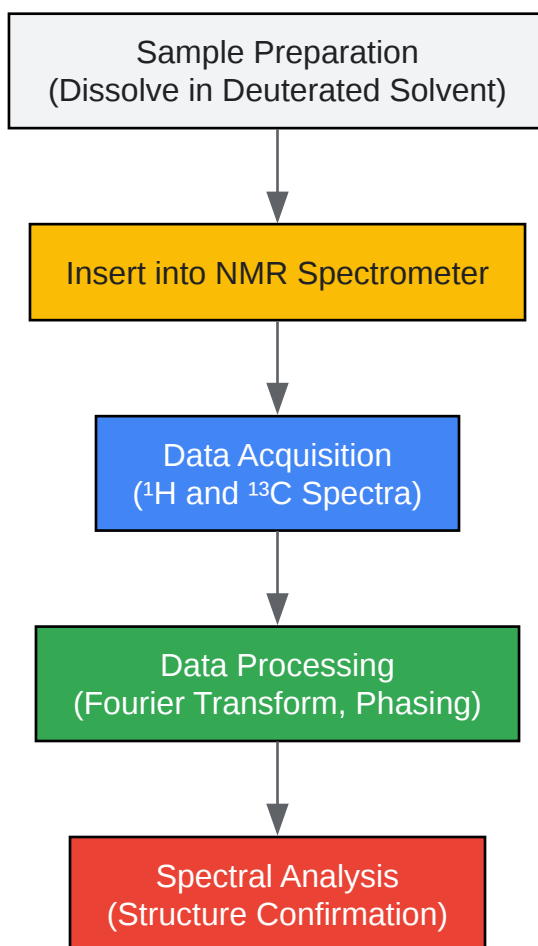


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Caption: Synthetic pathway of **5-Bromo-2,4-dichloropyrimidine**.

General Workflow for Spectroscopic Analysis

This diagram outlines the typical workflow for analyzing a chemical compound like **5-Bromo-2,4-dichloropyrimidine** using NMR spectroscopy.



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Caption: General workflow for NMR spectroscopic analysis.

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